

In-depth Technical Guide: 2-(Methylamino)-4,6-pyrimidinediol

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Compound of Interest

Compound Name: 2-(Methylamino)-4,6-pyrimidinediol

Cat. No.: B3332168

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CAS Number: 959244-40-7

This technical guide provides a comprehensive overview of **2-(Methylamino)-4,6-pyrimidinediol**, a pyrimidine derivative of interest to researchers and professionals in drug development. Due to the limited availability of in-depth experimental data in publicly accessible literature, this guide focuses on the fundamental properties of the compound and outlines general methodologies for the synthesis and evaluation of similar pyrimidine derivatives.

Chemical and Physical Properties

A summary of the key chemical and physical properties for **2-(Methylamino)-4,6-pyrimidinediol** is presented below. This information is crucial for its handling, formulation, and analytical characterization.

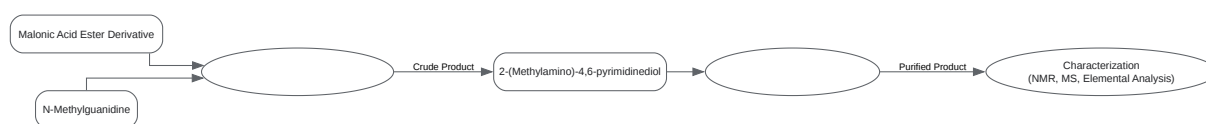
Property	Value	Source
CAS Number	959244-40-7	[1]
Molecular Formula	C ₅ H ₇ N ₃ O ₂	[1]
Molecular Weight	141.13 g/mol	[1]
SMILES	OC1=NC(NC)=NC(O)=C1	[1]
MDL Number	MFCD10574733	[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(Methylamino)-4,6-pyrimidinediol** is not readily available in the reviewed literature, the synthesis of structurally related pyrimidine derivatives typically proceeds through the condensation of a β -dicarbonyl compound (or its equivalent) with a guanidine derivative.

General Synthesis Workflow for Pyrimidine Derivatives

A generalized workflow for the synthesis of 2-amino-4,6-dihydropyrimidine derivatives is depicted below. This serves as a foundational methodology that can be adapted for the synthesis of **2-(Methylamino)-4,6-pyrimidinediol**.



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Caption: Generalized workflow for the synthesis of **2-(Methylamino)-4,6-pyrimidinediol**.

Biological Activity and Potential Applications

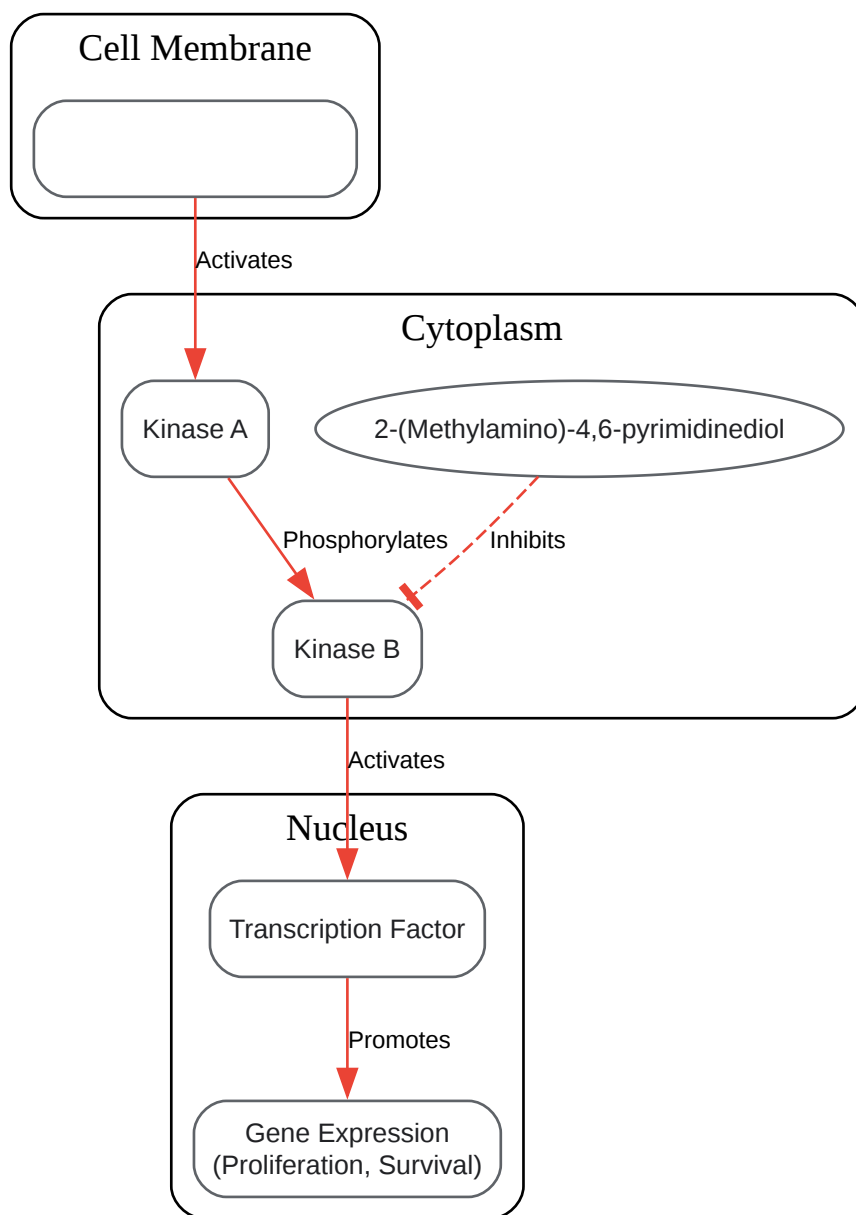
The biological activities of **2-(Methylamino)-4,6-pyrimidinediol** have not been extensively reported. However, the pyrimidine scaffold is a common feature in a wide range of biologically active molecules, suggesting potential therapeutic applications for this compound. Analogous pyrimidine derivatives have demonstrated a variety of pharmacological effects, including:

- **Antimicrobial Activity:** Many pyrimidine derivatives exhibit antibacterial and antifungal properties.
- **Anti-inflammatory Effects:** Some pyrimidines can modulate inflammatory pathways.

- **Anticancer Properties:** The pyrimidine core is present in several anticancer drugs that interfere with nucleic acid synthesis or kinase signaling.

Hypothetical Signaling Pathway Involvement

Based on the activities of related pyrimidine compounds, **2-(Methylamino)-4,6-pyrimidinediol** could potentially interact with various cellular signaling pathways. A hypothetical pathway, illustrating a possible mechanism of action as a kinase inhibitor, is presented below. It is important to note that this is a generalized representation and requires experimental validation for this specific compound.



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Caption: Hypothetical signaling pathway showing potential inhibition by **2-(Methylamino)-4,6-pyrimidinediol**.

Future Directions

The lack of comprehensive data on **2-(Methylamino)-4,6-pyrimidinediol** highlights the need for further investigation. Future research should focus on:

- Development of a robust and scalable synthesis protocol.
- Comprehensive screening for biological activities, including antimicrobial, anti-inflammatory, and anticancer effects.
- Elucidation of the mechanism of action and identification of specific molecular targets and signaling pathways.
- Quantitative structure-activity relationship (SAR) studies to optimize the pyrimidine scaffold for enhanced therapeutic efficacy.

This technical guide serves as a foundational resource for researchers and drug development professionals interested in **2-(Methylamino)-4,6-pyrimidinediol**. While specific experimental data is currently limited, the information provided on its chemical properties and the general methodologies for related compounds offers a starting point for future research and development efforts.

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References

- 1. 959244-40-7|2-(Methylamino)-4,6-pyrimidinediol|BLD Pharm [bldpharm.com]

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